

miltefosine versus glucantime cutaneous leishmaniasis meta-analysis

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Compound Focus: Miltefosine

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Efficacy and Safety Comparison at a Glance

Feature	Miltefosine	Glucantime (Meglumine Antimoniate)
Overall Efficacy (Meta-Analysis)	Comparable to Glucantime [1] [2]	Comparable to Miltefosine [1] [2]
Efficacy by Parasite Species	Significantly superior for species other than *L. braziliensis* [1] [2]	Less effective than Miltefosine for non- <i>L. braziliensis</i> species [1] [2]
Administration Route	Oral [3] [4]	Parenteral (Intramuscular/Intralesional) [1] [5]
Common Adverse Effects	Mild gastrointestinal symptoms [6]	Pain at injection site, systemic symptoms (e.g., fever, myalgia) [1] [6]
Incidence of Adverse Effects	Lower (approx. 20% in one study) [6]	Higher (approx. 35% in one study) [6]
Patient Satisfaction/ Acceptability	Higher [6]	Lower [6]

| **Proposed Mechanism of Action** | - Disruption of intracellular Ca^{2+} homeostasis

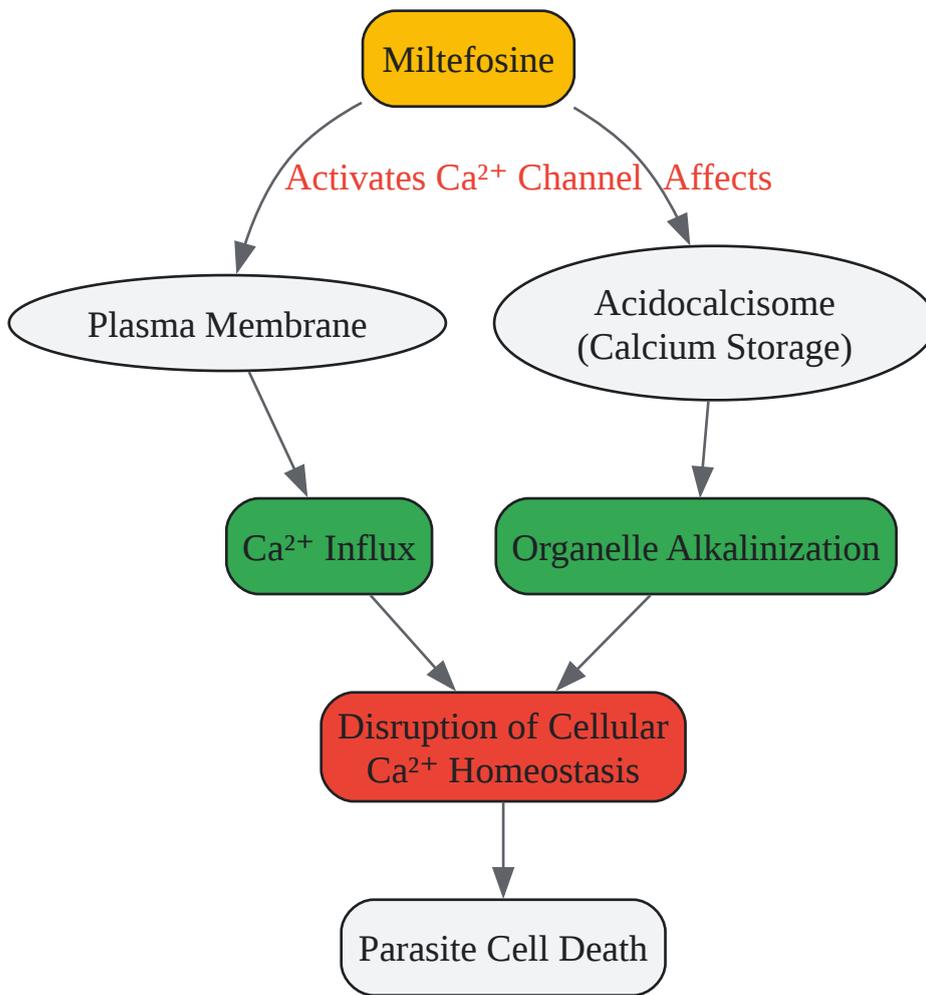
- Inhibition of cytochrome c oxidase
 - Apoptosis-like cell death [7] [4] | - Generation of oxidative stress, damaging parasite DNA
 - Interference with parasite bioenergetics (e.g., ATP depletion) [8] |
-

Proposed Mechanisms of Action

The two drugs work through distinct biochemical pathways to kill *Leishmania* parasites.

Mechanism of Miltefosine

Miltefosine's mechanism is multifaceted, primarily disrupting key cellular functions in the parasite. The diagram below illustrates its two newly identified mechanisms related to calcium homeostasis.



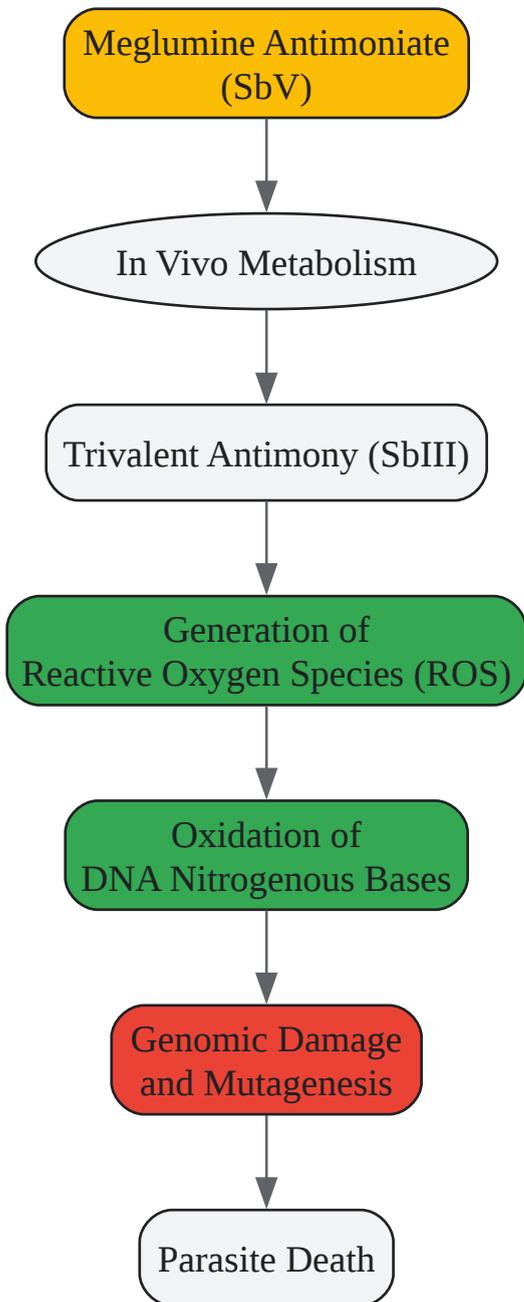
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Figure 1: Two newly identified mechanisms of action of **Miltefosine** in **L. donovani*, both related to the disruption of parasite Ca^{2+} homeostasis* [7]. The drug activates a plasma membrane calcium channel, causing a large influx of Ca^{2+} , and also induces the rapid alkalinization of acidocalcisomes, which are key intracellular calcium storage organelles [7].

In addition to disrupting calcium balance, **miltefosine** also inhibits the mitochondrial cytochrome c oxidase, leading to mitochondrial dysfunction and an apoptosis-like cell death [7] [4].

Mechanism of Glucantime

The mechanism of Glucantime involves inducing oxidative stress that damages the parasite's DNA. The workflow below outlines this process based on *in vivo* studies.



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*Figure 2: Proposed genotoxic mechanism of Meglumine Antimoniate (Glucantime). The pentavalent antimony (SbV) is believed to be converted *in vivo* to the more active trivalent form (SbIII), which promotes oxidative stress, leading to DNA damage and parasite death [8].*

This oxidative damage is not limited to the parasite; studies also indicate that Glucantime can cause oxidative DNA damage in mammalian cells, which may explain some of its toxic side effects [8].

Key Experimental Protocols

For researchers aiming to validate or build upon these findings, here is a summary of the core methodologies used in the cited studies.

Clinical Efficacy Meta-Analysis Protocol

This protocol outlines the methodology of the 2019 systematic review and meta-analysis comparing the two drugs [1] [2].

- **Search Strategy:** Systematic searches were performed in major databases (e.g., Cochrane, PubMed, Embase, Scopus, Web of Science) and regional databases without language restrictions.
- **Study Selection:** Included were clinical trials that involved patients of any age with confirmed CL, compared **miltefosine** with glucantime, and reported efficacy with sufficient data for an intention-to-treat (ITT) analysis.
- **Data Extraction & Quality Assessment:** Two independent reviewers extracted data using a pre-designed form. The quality of studies was assessed using the Cochrane risk of bias tool.
- **Data Synthesis:** A random-effects model was used for meta-analysis. Heterogeneity was assessed using the chi-square test and I^2 index. Subgroup analysis was performed based on the *Leishmania* species.

In Vivo Genotoxicity Assessment for Glucantime

This protocol describes the key methods used to investigate the DNA-damaging effects of Glucantime [8].

- **Animal Model:** BALB/c mice were used, either uninfected or infected with *L. infantum*.
- **Treatment Regimen:** Mice were treated with meglumine antimoniate at 20 mg/kg/day for 20 days, mimicking the WHO-recommended human dosage.
- **Genotoxicity Evaluation:**
 - **Comet Assay:** Conducted on peripheral blood leukocytes to detect DNA strand breaks. To specifically identify oxidized DNA bases, the assay was followed by digestion with repair enzymes formamidopyrimidine-DNA glycosylase (Fpg) and endonuclease III (Endo III).
 - **Micronucleus Test:** Performed to assess the frequency of micronucleated polychromatic erythrocytes in bone marrow, confirming mutagenic potential.
- **Oxidative Stress Markers:** The activities of antioxidant enzymes (Superoxide Dismutase (SOD), Catalase (CAT), and Glutathione Peroxidase (GPx)) were assessed in the animals' sera.

Key Insights for Professionals

- **Consider Species-Specific Efficacy:** The finding that **miltefosine**'s superiority is pronounced in non-*L. braziliensis* species is critical for trial design and clinical practice in endemic regions [1] [2].
- **Account for Adherence and Access:** **Miltefosine**'s oral administration may significantly improve patient adherence and access in remote areas compared to parenteral Glucantime, which requires clinical supervision for injections [1] [6].
- **Safety Profiles Influence Choice:** Glucantime's more severe and frequent adverse effects might make **miltefosine** a preferable option for some patient populations, despite its own (often milder) gastrointestinal side effects [6].

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References

1. Efficacy of miltefosine compared with glucantime for the ... [e-epih.org]
2. Efficacy of miltefosine compared with glucantime for the ... [pmc.ncbi.nlm.nih.gov]
3. Efficacy Trial on Oral Miltefosine in Comparison With ... [patlynk.com]
4. Miltefosine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. DECREASED EFFECT OF GLUCANTIME IN CUTANEOUS ... [pmc.ncbi.nlm.nih.gov]
6. Comparison of Miltefosine with Glucantime for the Treatment of... [thejas.com.pk]
7. Mechanism of Action of Miltefosine on Leishmania donovani ... [pmc.ncbi.nlm.nih.gov]
8. Meglumine Antimoniate (Glucantime) Causes Oxidative ... [pmc.ncbi.nlm.nih.gov]

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